

Independent Laboratory Verification of C175 Beryllium Copper Alloys: A Comparative Guide

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Compound of Interest

Compound Name: C 175

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For researchers, scientists, and drug development professionals seeking materials with a reliable combination of strength and conductivity, C175 series beryllium copper alloys offer a compelling solution. This guide provides a comprehensive comparison of the two primary variants, C17500 and C17510, drawing upon industry standards, manufacturer specifications, and independent laboratory verification to ensure a thorough and objective analysis.

The C175 alloys, also known as Class 3 beryllium copper, are precipitation-hardenable copper alloys renowned for their moderate strength, high thermal and electrical conductivity, and good resistance to corrosion and wear. These properties make them suitable for a wide range of demanding applications, including electrical connectors, springs, welding electrodes, and components in high-performance scientific instrumentation. The principal difference between C17500 and C17510 lies in their alloying elements: C17500 is alloyed with cobalt, while C17510 utilizes nickel.^[1]

This guide presents a detailed comparison of the specified properties of these alloys as defined by ASTM standards, typical values provided by commercial suppliers, and, where available, data from independent laboratory studies.

Comparative Analysis of C175 Alloy Specifications

The following tables summarize the chemical composition and mechanical and electrical properties of C17500 and C17510 alloys. The data is categorized by its source: ASTM standards, which define the minimum requirements; typical supplier data, which represent the

expected performance of commercially available materials; and independent laboratory verification, which provides third-party validation of these properties.

Table 1: Chemical Composition (% by weight)

Alloy	Element	ASTM B534 Specification[2]	Typical Supplier Data
C17500	Beryllium (Be)	0.40 - 0.7	0.40 - 0.7[3]
	Cobalt (Co)	2.4 - 2.7	
	Iron (Fe), max	< 0.10[4]	
	Silicon (Si), max	< 0.20[4]	
	Aluminum (Al), max	< 0.20[4]	
	Copper (Cu)	Balance	
C17510	Beryllium (Be)	0.2 - 0.6	0.2 - 0.6
	Nickel (Ni)	1.4 - 2.2	
	Iron (Fe), max	< 0.10	
	Silicon (Si), max	< 0.20	
	Aluminum (Al), max	< 0.20	
	Copper (Cu)	Balance	

Table 2: Mechanical and Electrical Properties (Typical Values for Age-Hardened Tempers)

Property	Alloy	ASTM Specification (Typical)	Typical Supplier Data	Independent Lab Verification
Tensile Strength (ksi)	C17500	110 - 140 (ASTM B441)[5]	115 - 140[3]	Not Available
C17510	110 - 140 (ASTM B441)[5]	115 - 140	120 - 135	
Yield Strength (0.2% offset, ksi)	C17500	90 - 125 (ASTM B441)[5]	100 - 125	Not Available
C17510	90 - 125 (ASTM B441)[5]	100 - 125	105 - 120	
Elongation (%)	C17500	5 - 15 (ASTM B441)[5]	10 - 15	Not Available
C17510	5 - 15 (ASTM B441)[5]	10 - 15	~10	
Hardness (Rockwell B)	C17500	95 - 102	95 - 102[6]	Not Available
C17510	95 - 102	95 - 102	98 - 102	
Electrical Conductivity (% IACS)	C17500	45 min (ASTM B938)	45 - 60[3][7]	Not Available
C17510	45 min (ASTM B938)	45 - 60	48 - 55	

Note: Independent lab verification data for C17510 is sourced from a study conducted at the Princeton Plasma Physics Laboratory. A comparable independent study for C17500 was not identified in the public domain.

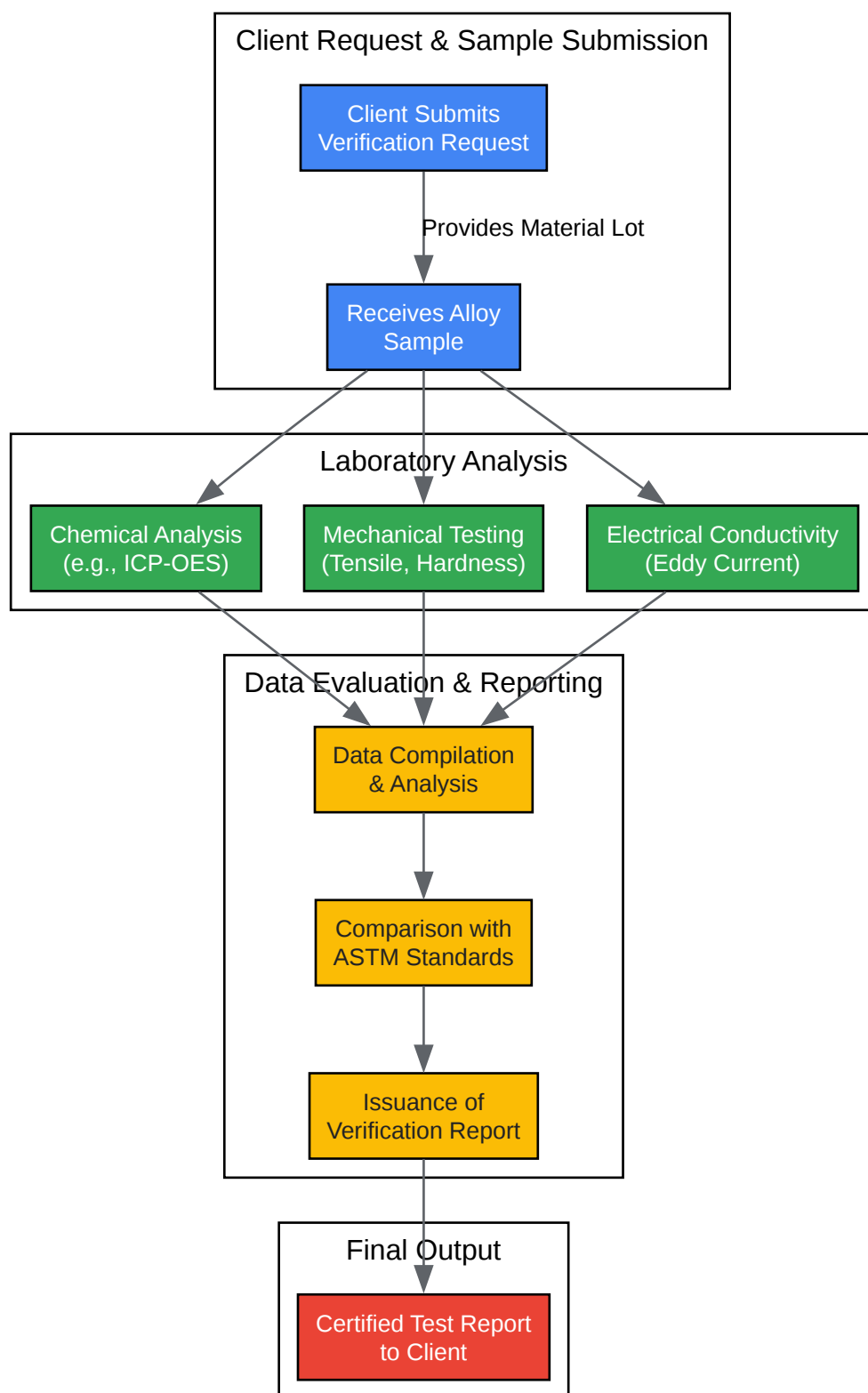
Experimental Protocols

The verification of C175 alloy specifications relies on standardized testing methodologies. The following outlines the key experimental protocols as defined by ASTM standards.

1. **Tensile Testing (ASTM E8/E8M):** This test determines the ultimate tensile strength, yield strength, and elongation of the material. A prepared specimen is subjected to a controlled tensile force until it fractures. The force and elongation are continuously measured to generate a stress-strain curve, from which the key mechanical properties are derived.
2. **Rockwell Hardness Testing (ASTM E18):** The Rockwell hardness test measures the resistance of the material to indentation. A standardized indenter (a steel ball or a diamond cone) is pressed into the surface of the material with a specific load. The depth of the indentation is then measured to determine the Rockwell hardness number. For C175 alloys, the Rockwell B scale is typically used.
3. **Electrical Conductivity Measurement (ASTM E1004):** This standard practice details the use of the electromagnetic (eddy-current) method to determine the electrical conductivity of nonmagnetic metals. The instrument induces eddy currents in the material, and the magnitude of these currents, which is dependent on the material's conductivity, is measured. The results are typically expressed as a percentage of the International Annealed Copper Standard (% IACS).

Visualization of the Independent Verification Workflow

The following diagram illustrates a typical workflow for the independent laboratory verification of alloy specifications, from sample submission to the final report.



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Caption: Workflow for independent lab verification of C175 alloy.

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